

(4-Morpholinylmethyl)benzotriazole: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	(4-MORPHOLINYLMETHYL)BENZOTRIAZOLE
CAS No.:	5472-71-9
Cat. No.:	B1605415

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Introduction

(4-Morpholinylmethyl)benzotriazole, a unique heterocyclic compound, stands at the intersection of synthetic versatility and pharmacological potential. This molecule incorporates the rigid, aromatic benzotriazole moiety with the flexible, saturated morpholine ring, linked by a methylene bridge. This distinct architecture imparts a balance of lipophilicity and hydrophilicity, rendering it an intriguing candidate for investigation in medicinal chemistry and drug development. The benzotriazole core is a well-established pharmacophore known for a wide spectrum of biological activities, while the morpholine group is frequently employed to enhance aqueous solubility and modulate pharmacokinetic properties of drug candidates.^[1] This technical guide provides an in-depth exploration of the chemical properties, structure,

synthesis, and potential applications of **(4-Morpholinylmethyl)benzotriazole**, offering a valuable resource for researchers and scientists in the field.

Chemical Identity and Physicochemical Properties

Accurate identification and a thorough understanding of the physicochemical properties of a compound are fundamental to its application in research and development. **(4-Morpholinylmethyl)benzotriazole** is catalogued under several identifiers across various chemical databases.

Identifier	Value	Source
IUPAC Name	4-(1H-1,2,3-benzotriazol-1-ylmethyl)morpholine	PubChem[2]
CAS Number	5472-71-9	CAS Common Chemistry[3]
Molecular Formula	C ₁₁ H ₁₄ N ₄ O	PubChem[2]
Molecular Weight	218.26 g/mol	PubChem[2]
Canonical SMILES	<chem>C1COCCN1CN2C3=CC=CC=C3N=N2</chem>	PubChem[2]
InChI	InChI=1S/C11H14N4O/c1-2-4-11-10(3-1)12-13-15(11)9-14-5-7-16-8-6-14/h1-4H,5-9H2	PubChem[2]

The physicochemical properties of a molecule are critical determinants of its behavior in biological systems, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. Below is a summary of the key computed and experimental properties of **(4-Morpholinylmethyl)benzotriazole**.

Property	Value	Source
Melting Point	135 °C	CAS Common Chemistry[3]
XLogP3	1	PubChem[2]
Hydrogen Bond Donor Count	0	PubChem[2]
Hydrogen Bond Acceptor Count	4	PubChem[2]
Rotatable Bond Count	2	PubChem[2]
Topological Polar Surface Area	43.2 Å ²	PubChem[2]
Formal Charge	0	PubChem[2]
Exact Mass	218.11676108 Da	PubChem[2]

Molecular Structure and Conformation

The molecular structure of **(4-Morpholinylmethyl)benzotriazole** is characterized by the planar benzotriazole ring system linked to a morpholine ring, which typically adopts a chair conformation. The methylene linker provides a degree of conformational flexibility.

Caption: 2D Chemical Structure of **(4-Morpholinylmethyl)benzotriazole**.

The dihedral angle between the benzotriazole and any substituent attached to the methylene bridge is a key structural parameter. While the specific crystal structure for this compound is not readily available in the searched literature, related structures, such as 4-[(1H-Benzotriazol-1-yl)methyl]benzonitrile, exhibit a significant dihedral angle between the benzotriazole and the attached aromatic ring, suggesting that a non-planar conformation is likely.[4] This conformational arrangement can have important implications for how the molecule interacts with biological targets.

Synthesis Protocol: A Representative Method

The synthesis of **(4-Morpholinylmethyl)benzotriazole** can be achieved through a nucleophilic substitution reaction, a common strategy for the N-alkylation of benzotriazole. A plausible and efficient method is the reaction of benzotriazole with 4-(chloromethyl)morpholine hydrochloride

in the presence of a base. This approach is analogous to the synthesis of similar N-substituted benzotriazoles.[4]

Experimental Protocol

Materials:

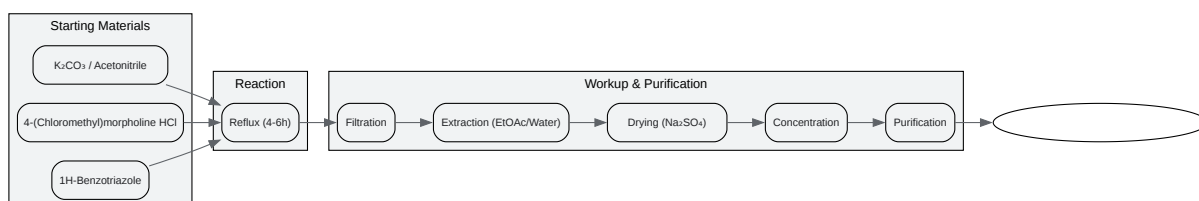
- 1H-Benzotriazole
- 4-(Chloromethyl)morpholine hydrochloride
- Potassium carbonate (K_2CO_3) or Sodium hydroxide (NaOH)
- Acetonitrile (CH_3CN) or Dimethylformamide (DMF)
- Ethyl acetate
- Brine solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1H-Benzotriazole (1 equivalent) in acetonitrile.
- **Base Addition:** Add potassium carbonate (2-3 equivalents) to the solution. The base is crucial for the deprotonation of benzotriazole, forming the benzotriazolide anion, which is a potent nucleophile.
- **Addition of Alkylating Agent:** To the stirred suspension, add 4-(chloromethyl)morpholine hydrochloride (1.1 equivalents). The hydrochloride salt is typically used for stability and can be neutralized in situ by the excess base.
- **Reaction:** Heat the reaction mixture to reflux (approximately 82 °C for acetonitrile) and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer

Chromatography (TLC).

- **Workup:** After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- **Extraction:** Concentrate the filtrate under reduced pressure. Dissolve the residue in ethyl acetate and wash sequentially with deionized water and brine solution. This removes any remaining inorganic impurities and water-soluble byproducts.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude **(4-Morpholinylmethyl)benzotriazole** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel.



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Caption: A generalized workflow for the synthesis of **(4-Morpholinylmethyl)benzotriazole**.

Applications in Drug Development and Research

The benzotriazole scaffold is a privileged structure in medicinal chemistry, with derivatives exhibiting a broad range of pharmacological activities including antimicrobial, antiviral, analgesic, and anti-inflammatory properties.[1] While specific biological data for **(4-**

Morpholinylmethyl)benzotriazole is not extensively reported in the initial search results, its structural motifs suggest several potential areas of application.

- **Antimicrobial Agents:** The benzotriazole nucleus itself has been shown to possess antibacterial activity.[1] The addition of the morpholine group may enhance the compound's solubility and cell permeability, potentially leading to improved antimicrobial efficacy.
- **Enzyme Inhibition:** The nitrogen atoms in the benzotriazole and morpholine rings can act as hydrogen bond acceptors and coordinate with metal ions in enzyme active sites. This makes **(4-Morpholinylmethyl)benzotriazole** a candidate for screening against various enzymatic targets.
- **Scaffold for Library Synthesis:** Due to the reactivity of the benzotriazole ring, this compound can serve as a versatile building block for the synthesis of more complex molecules in drug discovery libraries.

Further research is warranted to fully elucidate the biological activity profile and potential therapeutic applications of **(4-Morpholinylmethyl)benzotriazole**.

Safety Information

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **(4-Morpholinylmethyl)benzotriazole** is associated with the following hazards:

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Measures:

Standard laboratory safety precautions should be followed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust or vapors.[2]

Conclusion

(4-Morpholinylmethyl)benzotriazole is a compound of significant interest due to its unique structural features that combine the pharmacologically active benzotriazole core with the solubility-enhancing morpholine moiety. This guide has provided a comprehensive overview of its chemical and physical properties, a plausible synthetic route, and an outlook on its potential applications. As research in medicinal chemistry continues to seek novel molecular scaffolds, **(4-Morpholinylmethyl)benzotriazole** presents itself as a promising candidate for further investigation and development.

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Sources

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- [3. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
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- To cite this document: BenchChem. [(4-Morpholinylmethyl)benzotriazole: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1605415/docs#4-morpholinylmethyl-benzotriazole-a-comprehensive-technical-guide-for-researchers\]](https://www.benchchem.com/product/b1605415/docs#4-morpholinylmethyl-benzotriazole-a-comprehensive-technical-guide-for-researchers)

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